

sodium anthranilate antimicrobial activity comparison with other derivatives

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Compound Focus: Sodium anthranilate

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Antimicrobial Activity of Anthranilate Derivatives

The table below summarizes the available experimental data on the antimicrobial activity of an anthranilate derivative and another related compound for context.

Compound	Target Microorganism	Effective Concentration	Key Findings / Mechanism of Action
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| **Linalyl Anthranilate (LNA)** [1] | Carbapenemase-producing *Klebsiella pneumoniae* (KPC-KP) | 2.5% (v/v) for bactericidal activity; 1.25% (v/v) in combination with meropenem. | • Generates Reactive Oxygen Species (ROS) [1]. • Initiates lipid peroxidation [1]. • Disrupts bacterial membrane, leading to intracellular leakage and cell death [1]. | | **N-Acetyl-L-Cysteine (NAC)** [2] | Various food-borne pathogens (*Salmonella enterica*, *E. coli*, *L. monocytogenes*, *S. aureus*). | MIC* for growth inhibition ranged from 3,130 to 12,500 µg/mL depending on the strain [2]. | • Disrupts disulfide bonds in bacterial proteins and extracellular polymeric substances (EPS) [2]. • Prevents biofilm formation but shows limited efficacy in eradicating pre-formed biofilms [2]. | MIC: Minimum Inhibitory Concentration.

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a summary of the key methodologies cited.

1. Protocol for Linalyl Anthranilate (LNA) Study [1]

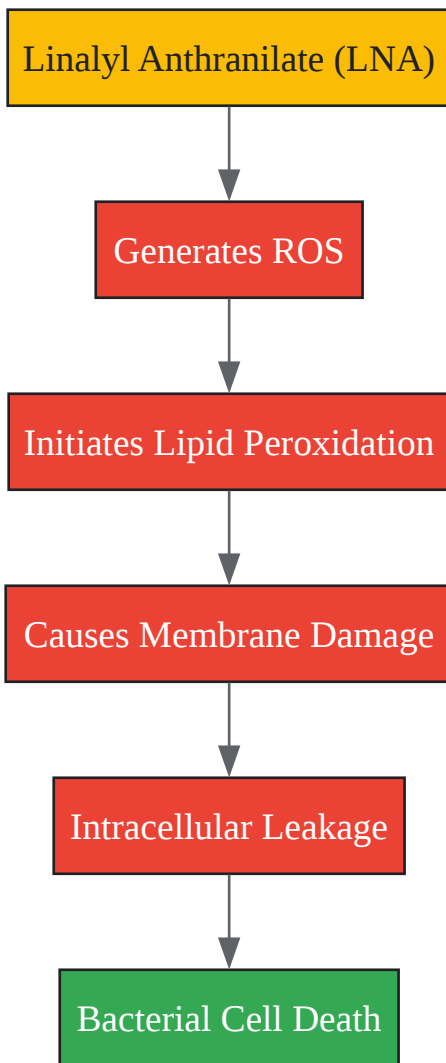
- **Bacterial Strain:** Carbapenemase-producing *Klebsiella pneumoniae* (KPC-KP).
- **Antimicrobial Susceptibility Testing:** The minimum bactericidal concentration (MBC) of LNA alone and in combination with meropenem was determined.
- **Mechanism of Action Analysis:**
 - **Membrane Damage:** Assessed via outer membrane permeability assay, ethidium bromide uptake, and measurement of intracellular leakage of nucleic acids and proteins. visualized using Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) [1].
 - **Oxidative Stress:** Detection of Reactive Oxygen Species (ROS) generation and measurement of lipid peroxidation levels [1].
 - **Proteomics:** Comparative proteomic analysis to observe changes in bacterial protein expression following LNA treatment [1].

2. Protocol for N-Acetyl-L-Cysteine (NAC) Study [2]

- **Bacterial Strains:** Three strains of *Salmonella enterica*, two of *Escherichia coli*, *Listeria monocytogenes*, and *Staphylococcus aureus*.
- **Activity Assessment:**
 - **Planktonic Cells:** Minimum Inhibitory Concentration (MIC) was determined to assess growth inhibition [2].
 - **Biofilm Assays:** Tests were conducted to evaluate the prevention of biofilm formation and the reduction of pre-formed biofilms [2].
- **Visualization:** The effects on planktonic and biofilm-associated cells were visualized using Confocal Scanning Laser Microscopy (CSLM) and Transmission Electron Microscopy (TEM) [2].

Proposed Antimicrobial Mechanism of Linalyl Anthranilate

The following diagram illustrates the proposed mechanism by which linalyl anthranilate exerts its antimicrobial effect, based on the findings from the research paper [1].



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Interpretation and Research Implications

The data highlights that **linalyl anthranilate** shows a potent and well-defined bactericidal mechanism against a challenging multidrug-resistant pathogen [1]. In contrast, **N-acetyl-L-cysteine** demonstrates a broader, bacteriostatic-range activity against common food-borne pathogens, with a primary strength in preventing biofilm formation rather than killing established cells [2].

- **Focus on Specific Derivatives:** Future searches could target other specific anthranilic acid derivatives mentioned in the literature, such as those used in diuretics (furosemide) or anti-inflammatories (fenamates), to see if their antimicrobial properties have been studied [3].

- **Explore Broader Sources:** The limited data available in this search suggests that consulting specialized scientific databases like PubMed, Scopus, or Google Scholar may yield more comprehensive information for a complete comparative guide.

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References

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